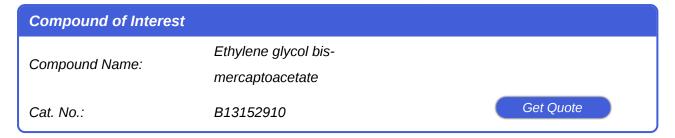


Unveiling the Early Scientific Landscape of Ethylene Glycol Bis-mercaptoacetate: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide delves into the early scientific investigations surrounding **Ethylene glycol bis-mercaptoacetate**, a dithiol compound with applications in polymer chemistry and materials science. While detailed pre-1980 research articles focusing exclusively on this compound are scarce in readily accessible literature, this document pieces together information from related studies, patent literature, and modern data sources to provide a comprehensive overview of its foundational science. The guide focuses on its synthesis, physical and chemical properties, and early toxicological considerations, presenting the available data in a structured format for clarity and comparative analysis.

Physicochemical Properties

Ethylene glycol bis-mercaptoacetate is a colorless liquid with a characteristic unpleasant odor. The following table summarizes its key physical and chemical properties based on available data. It is important to note that much of this data is from contemporary sources, as specific pre-1980 characterization studies were not identified in the search.



Property	Value	
Molecular Formula	C6H10O4S2	
Molecular Weight	210.27 g/mol	
CAS Number	123-81-9	
Density	1.32 g/cm³ at 20 °C	
Boiling Point	137-139 °C at 2 hPa	
Appearance	Colorless liquid	
Odor	Unpleasant, characteristic of mercaptans	

Early Synthesis Methodologies

Detailed experimental protocols for the synthesis of **Ethylene glycol bis-mercaptoacetate** from before 1980 are not readily available in published scientific journals. However, based on the general understanding of esterification reactions from that era and information from related patent literature, a likely synthetic route would involve the direct esterification of thioglycolic acid with ethylene glycol.

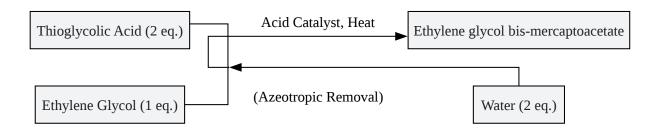
Key Experimental Steps:

- Reaction: The synthesis would involve reacting two equivalents of thioglycolic acid with one
 equivalent of ethylene glycol.
- Catalyst: An acid catalyst, such as sulfuric acid or p-toluenesulfonic acid, would likely have been used to accelerate the reaction.
- Water Removal: A crucial step in driving the esterification to completion would be the removal of water formed during the reaction. This was commonly achieved through azeotropic distillation, often using a solvent like benzene or toluene with a Dean-Stark apparatus.
- Purification: The crude product would then be purified. This could involve washing with a basic solution to remove unreacted acid, followed by distillation under reduced pressure to



obtain the pure diester.

The following diagram illustrates the probable synthetic pathway.



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Caption: Probable synthesis of **Ethylene glycol bis-mercaptoacetate**.

Early Toxicological Profile

Specific toxicological studies on **Ethylene glycol bis-mercaptoacetate** from before 1980 are not well-documented in the available literature. However, the toxicological profile of its constituent parts, thioglycolic acid and ethylene glycol, was a subject of study. It is reasonable to infer that the toxicity of the diester would be related to these components, particularly through hydrolysis back to the parent acid and alcohol.

Early research on thioglycolic acid and its salts indicated potential for skin irritation and sensitization, particularly in the context of their use in cosmetics like permanent wave solutions. The primary toxicological concern with ethylene glycol, established in early studies, is its metabolism in the body to toxic byproducts, including glycolic acid and oxalic acid, which can lead to metabolic acidosis and kidney damage.

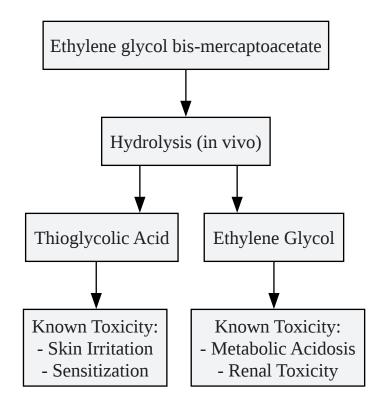
The following table summarizes the known toxicological information for the parent compounds, which would have informed the handling and use of **Ethylene glycol bis-mercaptoacetate** in its early applications.



Compound	Toxicological Endpoint	Observations from Early Studies
Thioglycolic Acid & Salts	Skin Irritation	Known to cause skin irritation, with effects dependent on concentration and duration of exposure.
Skin Sensitization	Recognized as a potential skin sensitizer, particularly with repeated contact.	
Ethylene Glycol	Acute Toxicity	Ingestion can lead to central nervous system depression, followed by cardiopulmonary and renal effects.
Metabolism	Metabolized to toxic acids (glycolic and oxalic acid), causing metabolic acidosis and kidney damage due to oxalate crystal formation.	

The logical relationship for considering the toxicity of **Ethylene glycol bis-mercaptoacetate** is illustrated in the following diagram.





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Caption: Inferred toxicological pathway for the subject compound.

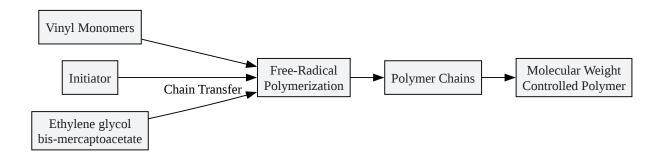
Early Applications

Based on patent literature from the mid-20th century, **Ethylene glycol bis-mercaptoacetate** and similar dithiol esters were primarily investigated for their utility in polymer chemistry. Their functional thiol groups made them suitable for use as:

- Chain Transfer Agents: In free-radical polymerization, these molecules could be used to control the molecular weight of polymers.
- Crosslinking Agents: The two thiol groups could react with other polymers to form crosslinked networks, enhancing the mechanical properties and thermal stability of the material.
- Monomers: The compound itself could serve as a monomer in condensation polymerization reactions to create sulfur-containing polyesters with unique properties.

The following workflow visualizes its role in polymer modification.





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Caption: Role as a chain transfer agent in polymerization.

In conclusion, while specific, detailed pre-1980 research on **Ethylene glycol bis-mercaptoacetate** is not abundant, a foundational understanding of its synthesis, properties, and early applications can be constructed from the broader chemical knowledge of the time. Its role as a precursor in polymer science appears to be the primary driver of early interest in this and related dithiol compounds. The toxicological considerations were likely inferred from the known hazards of its parent molecules, thioglycolic acid and ethylene glycol. Further archival research into specialized polymer and industrial chemistry journals of the era may yet uncover more specific details about the early life of this versatile chemical.

 To cite this document: BenchChem. [Unveiling the Early Scientific Landscape of Ethylene Glycol Bis-mercaptoacetate: A Technical Guide]. BenchChem, [2025]. [Online PDF].
 Available at: [https://www.benchchem.com/product/b13152910#early-studies-on-ethyleneglycol-bis-mercaptoacetate]

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